

Sourcing and Technical Guide: 4-Methylpyrimidine-2-carboxamidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Methylpyrimidine-2-carboxamidine

CAS No.: 1330750-75-8

Cat. No.: B2406942

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CAS: 1400764-31-9 (HCl salt) | Class: Amidine Heterocycle[1][2][3]

Executive Summary

4-Methylpyrimidine-2-carboxamidine (often supplied as the hydrochloride salt) is a high-value pharmacophore used primarily in the synthesis of serine protease inhibitors (e.g., trypsin, thrombin) and kinase inhibitors.[2] Its amidine moiety acts as a potent cation-

interactor within enzyme active sites, mimicking the arginine side chain.

Due to the high reactivity of the free base amidine (susceptibility to hydrolysis), this compound is almost exclusively sourced as a hydrochloride salt. This guide provides a vetted supplier landscape, quality control (QC) protocols, and a contingency synthesis workflow for researchers facing supply shortages.

Chemical Specifications & Profile

Before engaging suppliers, verify these core specifications to ensure compatibility with downstream applications (e.g., HTS, crystallography).

Parameter	Specification	Technical Note
Chemical Name	4-Methylpyrimidine-2-carboximidamide Hydrochloride	"Carboxamidine" and "Carboximidamide" are synonymous. [1] [2] [3]
CAS Number	1400764-31-9	Primary identifier for the HCl salt. [1] [2] [3] [4]
Molecular Formula	$C_6H_8N_4$ [5] · HCl	Free base MW: 136.15 g/mol ; Salt MW: ~172.61 g/mol .
Solubility	Water, DMSO, Methanol	Poor solubility in non-polar solvents (DCM, Hexanes).
Stability	Hygroscopic	Critical: Must be stored under desiccant at -20°C to prevent hydrolysis to the amide. [2]

Sourcing Strategy: Tiered Supplier Analysis

The supply chain for pyrimidine amidines is often fragmented. Below is a tiered analysis of verified suppliers based on stock reliability and purity standards.

Tier 1: Global Distributors (High Reliability)

Best for: Immediate stock, standardized COA, and bulk consistency.

- Sigma-Aldrich (MilliporeSigma)[\[2\]](#)
 - Catalog Status: Often listed under "Rare Chemicals" or "Building Blocks".
 - Pros: High QC standards (NMR/HPLC included).
 - Cons: Higher unit cost; occasional backorders.
- Enamine

- Specialty: Largest global stock of heterocyclic building blocks.
- Pros: Likely to have multi-gram quantities in stock; excellent synthesis support.
- Direct Link: Search CAS 1400764-31-9 on EnamineStore.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Combi-Blocks
 - Focus: Cost-effective building blocks.
 - Pros: Transparent pricing and lead times; often stocks the nitrile precursor (CAS 14085-08-1) if the amidine is unavailable.[\[2\]](#)

Tier 2: Boutique & Custom Synthesis (Specialized)

Best for: Custom salt forms (e.g., Acetate) or bulk scale-up (>100g).

- WuXi AppTec (LabNetwork): Connects to multiple Asian synthesis labs; good for price comparison.
- PharmaBlock: Specializes in novel heterocycles; high reliability for difficult structures.
- Acmec Biochemical: Strong presence in the Asian market with competitive pricing for bulk orders.

Selection Criteria Matrix

When requesting quotes, strictly define:

- Purity: >95% (Standard), >98% (Required for X-ray crystallography).
- Salt Form: Explicitly request Hydrochloride. Avoid free base unless using immediately.
- Water Content: Request Karl Fischer (KF) titration data. High water content (>2%) indicates degradation risk.

Technical Application & Validation Quality Control (QC) Protocol

Upon receipt, validate the compound identity and purity. Amidines degrade to amides (Mass +1) or hydrolyze to acids.

1. Proton NMR (

H NMR) in DMSO-

:

- Diagnostic Signal: Look for the methyl group singlet at ~2.55 ppm.
- Amidine Protons: Broad singlets around 9.0–9.5 ppm (integrating to 3-4H depending on exchange).[\[2\]](#)
- Pyrimidine Ring: Two doublets (or broad signals) in the aromatic region (7.5–8.8 ppm).
- Impurity Check: Watch for a sharp singlet at ~8.0 ppm (formic acid) or signals indicating the amide hydrolysis product (4-methylpyrimidine-2-carboxamide).

2. HPLC Method:

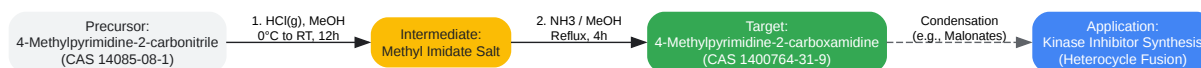
- Column: C18 Reverse Phase (Polar-embedded preferred).[\[2\]](#)
- Mobile Phase: 0.1% TFA in Water (A) / Acetonitrile (B). Note: TFA is required to protonate the amidine and improve peak shape.
- Detection: UV at 254 nm.

Contingency: In-House Synthesis Workflow

If the commercial supply is exhausted, the amidine can be synthesized from 4-methylpyrimidine-2-carbonitrile (CAS 14085-08-1) using a modified Pinner reaction.[\[2\]](#) This protocol is self-validating via the disappearance of the nitrile peak in IR (~2230 cm^{-1}).[\[2\]](#)

Synthesis Diagram (DOT Visualization)

The following diagram outlines the logical flow from precursor selection to final application.



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Caption: Two-step Pinner synthesis pathway converting the nitrile precursor to the target amidine salt.

Protocol Summary:

- **Imidate Formation:** Dissolve nitrile in dry MeOH. Bubble dry HCl gas at 0°C until saturation. Stir overnight. Precipitate with Et₂O to isolate the imidate ester hydrochloride.
- **Amidine Formation:** Resuspend imidate in dry MeOH. Treat with anhydrous ammonia (7N in MeOH). Heat to 50-60°C in a sealed pressure tube.
- **Purification:** Evaporate solvent. Recrystallize from EtOH/Et₂O.

Handling & Storage

- **Hygroscopicity:** The HCl salt is extremely hygroscopic.
- **Storage:** Store in a tightly sealed vial with desiccant at -20°C.
- **Usage:** Allow the vial to warm to room temperature before opening to prevent condensation, which accelerates hydrolysis to the inactive amide.

References

- ChemicalBook. 4-Methylpyrimidine-2-carboximidamide hydrochloride Product Profile & Suppliers. Retrieved from .
- National Center for Biotechnology Information. PubChem Compound Summary for substituted pyrimidines. Retrieved from .

- Enamine Store. Building Blocks: Amidines and Guanidines. Retrieved from .
- Baxendale, I. R., & Ley, S. V. (2005). Formation of 4-aminopyrimidines via the trimerization of nitriles using focused microwave heating. *Journal of Combinatorial Chemistry*, 7(3), 483-489. [6] .[6]
- Thermo Scientific Chemicals. Search Results for Pyrimidine Carboxamidines. Retrieved from .

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Sources

- 1. 156162-10-6[4H-1-Benzopyran-4-one,2-[2,4-dihydroxy-5-(3-methyl-2-buten-1-yl)phenyl]-2,3-dihydro-5-hydroxy-7-methoxy-8-(3-methyl-2-buten-1-yl)-,(2S)-]- Acmec Biochemical [acmec.com.cn]
- 2. 95928-49-7;;118-70-7;; CAS [chemicalbook.com]
- 3. CAS [chemicalbook.com]
- 4. 4-Methylpyrimidine-2-carboximidamide hydrochloride 1400764-31-9 [huaxuejia.cn]
- 5. a2bchem.com [a2bchem.com]
- 6. Formation of 4-aminopyrimidines via the trimerization of nitriles using focused microwave heating - PubMed [pubmed.ncbi.nlm.nih.gov]
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